

The Industrial Versatility of 1-Methylcyclohexanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylcyclohexanol

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Abstract

1-Methylcyclohexanol, a tertiary alcohol with the chemical formula $C_7H_{14}O$, is a versatile chemical intermediate with a growing range of industrial applications. This technical guide provides an in-depth overview of its chemical properties, synthesis methodologies, and its pivotal role in various sectors, including the fragrance, pharmaceutical, and agrochemical industries. Detailed experimental protocols for its synthesis and key reactions are provided, alongside a comprehensive summary of its physicochemical properties. This document aims to be a core resource for professionals engaged in chemical synthesis and material science.

Introduction

1-Methylcyclohexanol is a cyclic alcohol that presents as a colorless to pale yellow liquid or a white solid, depending on the ambient temperature, and possesses a characteristic mild, camphor-like odor.^[1] Its unique structural features, including a tertiary hydroxyl group on a cyclohexane ring, make it a valuable precursor in a multitude of organic syntheses. While not naturally abundant, its synthetic accessibility has led to its utilization as a solvent and, more significantly, as a key building block for more complex molecules.^{[1][2]} This guide will explore the synthesis, properties, and major industrial applications of this important chemical compound.

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **1-Methylcyclohexanol** is essential for its effective application in industrial processes. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O	[1][3]
Molecular Weight	114.19 g/mol	
CAS Number	590-67-0	[1]
Appearance	Colorless to light yellow liquid/solid	[1][3]
Odor	Mild, camphor-like, weak coconut	[1]
Melting Point	24-26 °C	[4]
Boiling Point	168 °C at 752 mmHg	[4]
Density	0.919 g/mL at 25 °C	
Flash Point	68 °C (154.4 °F) - closed cup	
Refractive Index (n _{20/D})	1.4585	[4]
Solubility	Slightly soluble in water; soluble in ethanol, ether, acetone, benzene, chloroform	[1][3]
Vapor Pressure	1.011 mmHg at 25°C	[2]

Synthesis of 1-Methylcyclohexanol

The industrial production of **1-Methylcyclohexanol** is primarily achieved through two main synthetic routes: the Grignard reaction and the hydration of methylcyclohexene.

Grignard Reaction from Cyclohexanone

This is a widely used laboratory and industrial method for preparing **1-Methylcyclohexanol**.^[1] It involves the reaction of cyclohexanone with a methylmagnesium halide (a Grignard reagent), followed by an acidic workup.

Materials:

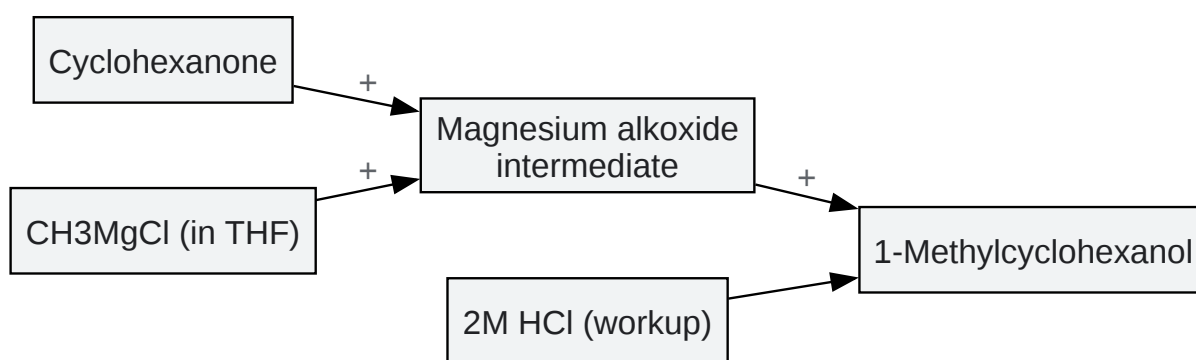
- Cyclohexanone (1.0 mol)
- Methylmagnesium chloride (3M solution in THF, 1.2 mol)
- Anhydrous tetrahydrofuran (THF)
- 2M Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate
- Nitrogen gas atmosphere

Procedure:^[5]

- In a round-bottom flask under a nitrogen atmosphere, prepare a solution of cyclohexanone (0.1 mol) in anhydrous tetrahydrofuran (35 mL).
- Cool the solution to -10°C.
- Slowly add methylmagnesium chloride (3M solution in THF) dropwise, maintaining the temperature below 0°C.
- After the addition is complete, allow the reaction to proceed for 30 minutes.
- Quench the reaction by adding 2M hydrochloric acid until the pH is between 3 and 4.
- Extract the product with ethyl acetate.
- Wash the organic layer with saturated brine.

- Dry the organic phase over anhydrous sodium sulfate.
- Isolate the **1-methylcyclohexanol** intermediate.

A yield of up to 92% can be achieved with this method.[5]



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Synthesis of **1-Methylcyclohexanol** via Grignard Reaction.

Hydration of 1-Methylcyclohexene

Another common synthesis method involves the acid-catalyzed hydration of 1-methylcyclohexene. This reaction follows Markovnikov's rule, where the hydroxyl group adds to the more substituted carbon of the double bond.

Key Industrial Reactions and Applications

1-Methylcyclohexanol serves as a crucial starting material for the synthesis of various commercially important compounds.

Dehydration to 1-Methylcyclohexene

The most significant industrial reaction of **1-Methylcyclohexanol** is its acid-catalyzed dehydration to form 1-methylcyclohexene.[6] 1-Methylcyclohexene is a valuable intermediate in the synthesis of fragrances and pharmaceuticals.[6][7]

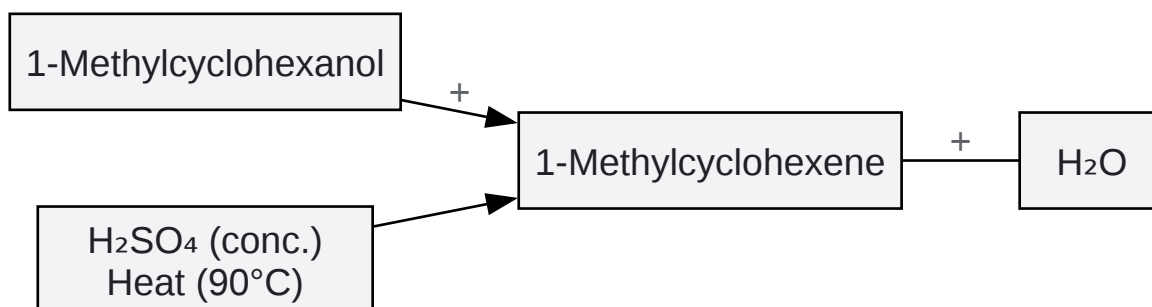
Materials:

- **1-Methylcyclohexanol** (20 g)
- Concentrated sulfuric acid (H_2SO_4) (5 mL)
- Heating mantle
- Distillation apparatus

Procedure:[6]

- To a 250 mL round-bottom flask, add 20 g of **1-methylcyclohexanol**.
- Under stirring, slowly add 5 mL of concentrated sulfuric acid dropwise.
- Heat the mixture at 90°C for 3 hours.
- After cooling, distill the product.
- Analyze the product using Gas Chromatography (GC).

A typical yield for this reaction is around 84%, with a purity of over 98%.[6]



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Dehydration of **1-Methylcyclohexanol** to 1-Methylcyclohexene.

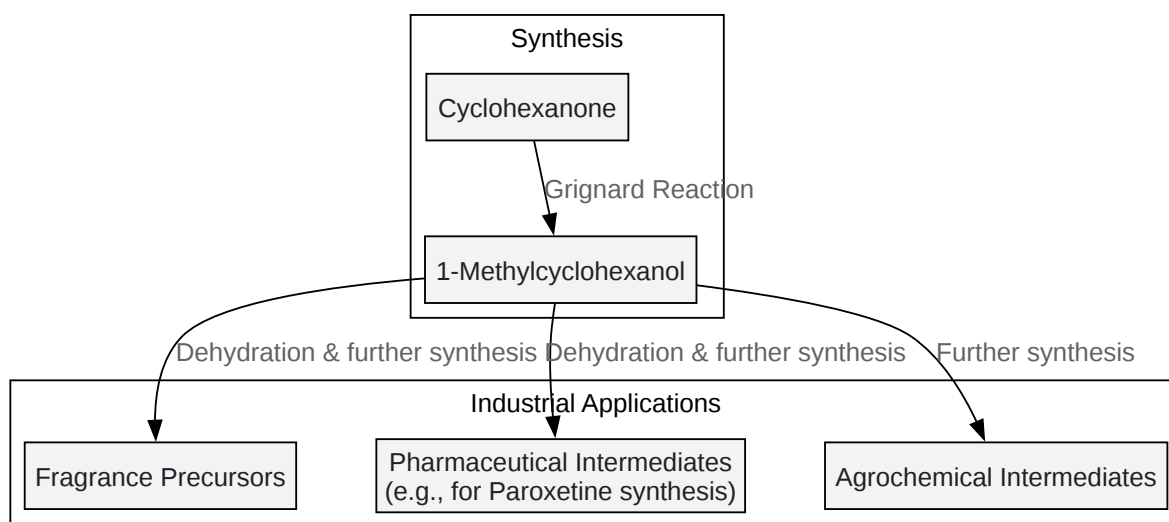
Fragrance Industry

While **1-Methylcyclohexanol** itself is not directly used as a fragrance, its derivatives are key components in many perfumes.[8] Through chemical modifications of the 1-methylcyclohexene derived from it, a variety of alcohols, ketones, and esters with desirable floral, fruity, and woody

notes are synthesized.[8] For example, it is a precursor in the synthesis of compounds structurally related to Mayol®, a fragrance ingredient with a floral scent.[8]

Pharmaceutical and Agrochemical Synthesis

1-Methylcyclohexanol is a recognized high-purity chemical intermediate for the synthesis of Active Pharmaceutical Ingredients (APIs) and agrochemicals.[1][9] Its stable structure allows for its incorporation into more complex molecules. For instance, its derivative, 1-methylcyclohexene, is a building block in the development of drugs such as the antidepressant paroxetine.[6] The reactivity of the double bond in 1-methylcyclohexene allows for various transformations to create chiral centers and introduce functional groups necessary for biological activity.[7]



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Industrial workflow from synthesis to application of **1-Methylcyclohexanol**.

Solvent Applications

Due to its chemical stability and ability to dissolve a range of organic compounds, **1-Methylcyclohexanol** can be used as a solvent in various industrial processes.

Safety and Handling

1-Methylcyclohexanol is considered harmful if swallowed or in contact with skin, and it can cause skin and eye irritation. It is a flammable solid and should be kept away from heat, sparks, and open flames. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be worn when handling this chemical.

Conclusion

1-Methylcyclohexanol is a chemical of significant industrial importance, primarily serving as a versatile intermediate in the synthesis of a wide array of commercially valuable products. Its straightforward synthesis and the reactivity of its derivatives make it a cornerstone in the fragrance and pharmaceutical industries. As research continues to uncover new synthetic routes and applications, the industrial relevance of **1-Methylcyclohexanol** is poised to expand further. This guide provides the foundational technical knowledge for scientists and researchers to effectively utilize this compound in their work.

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References

- 1. Page loading... [guidechem.com]
- 2. 1-methyl cyclohexanol, 590-67-0 [thegoodscentscompany.com]
- 3. chembk.com [chembk.com]
- 4. 1-Methylcyclohexanol | 590-67-0 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. echemi.com [echemi.com]
- 7. benchchem.com [benchchem.com]

- 8. benchchem.com [benchchem.com]
- 9. indiamart.com [indiamart.com]
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